Application Note: Synthesis Protocol for 3-(3,5-Dimethoxybenzamido)benzofuran-2-carboxamide

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Compound of Interest

Compound Name:	*3-(3,5-Dimethoxybenzamido)benzofuran-2-carboxamide*
CAS No.:	*477511-18-5*
Cat. No.:	*B2584028*

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Abstract & Scope

This application note details a robust, two-phase synthetic protocol for **3-(3,5-Dimethoxybenzamido)benzofuran-2-carboxamide**. This compound represents a critical scaffold in medicinal chemistry, sharing structural homology with known SIRT1 activators and kinase inhibitors. The method utilizes a convergent strategy: the construction of the benzofuran core via a base-mediated Thorpe-Ziegler cyclization, followed by a regioselective N-acylation.

Key Advantages of this Protocol:

- Atom Economy: Direct cyclization using 2-chloroacetamide avoids late-stage hydrolysis steps.
- Scalability: The workflow avoids heavy metal catalysts (e.g., Pd/Ag) for the core construction, reducing cost and impurity profiles.

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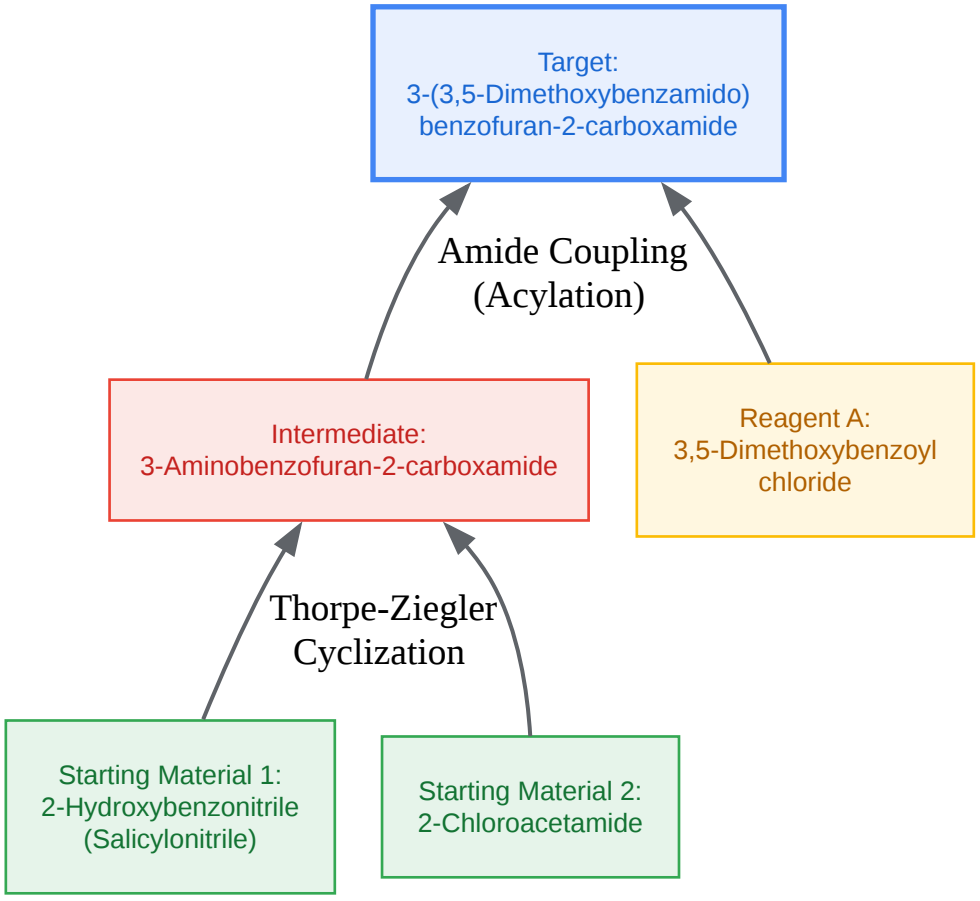
- Modularity: The acylation step allows for facile analog generation.

Retrosynthetic Analysis & Strategy

To ensure high fidelity and yield, the synthesis is disconnected into two logical phases.

- Phase 1 (Core Construction): The benzofuran core is assembled by reacting 2-hydroxybenzonitrile (Salicylonitrile) with 2-chloroacetamide. This involves an initial O-alkylation followed by an intramolecular Thorpe-Ziegler cyclization.
- Phase 2 (Functionalization): The resulting 3-aminobenzofuran-2-carboxamide intermediate undergoes nucleophilic acyl substitution with 3,5-dimethoxybenzoyl chloride.

Logical Pathway Diagram



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Caption: Retrosynthetic disconnection showing the convergent assembly of the benzofuran core followed by side-chain installation.

Detailed Experimental Protocols

Phase 1: Synthesis of 3-Aminobenzofuran-2-carboxamide

This step constructs the bicyclic aromatic core. The choice of 2-chloroacetamide over chloroacetonitrile is deliberate; it yields the primary amide directly, bypassing the need for partial hydrolysis of a nitrile intermediate, which often results in carboxylic acid byproducts.

Reagents & Materials:

- 2-Hydroxybenzonitrile (Salicylonitrile) [CAS: 611-20-1]
- 2-Chloroacetamide [CAS: 79-07-2]
- Potassium Carbonate (

  ), anhydrous
- Dimethylformamide (DMF), anhydrous
- Ice water (for precipitation)

Protocol:

- Setup: Oven-dry a 250 mL round-bottom flask (RBF) equipped with a magnetic stir bar and a reflux condenser. Flush with nitrogen (

).
- Solvation: Dissolve 2-hydroxybenzonitrile (1.19 g, 10.0 mmol) in anhydrous DMF (20 mL).
- Deprotonation: Add

  (2.76 g, 20.0 mmol, 2.0 equiv) in a single portion. Stir at Room Temperature (RT) for 15 minutes. Note: The solution may turn yellow/orange due to phenoxide formation.

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- Alkylation: Add 2-chloroacetamide (1.12 g, 12.0 mmol, 1.2 equiv).
- Cyclization: Heat the reaction mixture to 80–90 °C for 4–6 hours.
  - Mechanistic Insight: The phenoxide first displaces the chloride (O-alkylation). The resulting intermediate undergoes base-catalyzed cyclization where the active methylene attacks the nitrile carbon.
- Work-up: Cool the mixture to RT and pour slowly into ice-cold water (100 mL) with vigorous stirring.
- Isolation: A precipitate should form immediately. Filter the solid using a Buchner funnel. Wash the cake copiously with water (

  mL) to remove residual DMF and inorganic salts.
- Drying: Dry the solid in a vacuum oven at 50 °C overnight.
  - Expected Yield: 70–85%
  - Appearance: Off-white to pale yellow solid.

Phase 2: Acylation to 3-(3,5-Dimethoxybenzamido)benzofuran-2-carboxamide

The nucleophilic amino group at position 3 is acylated. Pyridine is selected as the base/solvent to effectively scavenge HCl and solubilize the starting material.

Reagents & Materials:

- 3-Aminobenzofuran-2-carboxamide (Product of Phase 1)
- 3,5-Dimethoxybenzoyl chloride [CAS: 17213-57-9]
- Pyridine (anhydrous) or Dichloromethane (DCM) + Triethylamine (TEA)
- 4-Dimethylaminopyridine (DMAP) (catalytic, optional)

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Protocol:

- Setup: Charge a 50 mL RBF with 3-aminobenzofuran-2-carboxamide (1.76 g, 10.0 mmol) and DCM (30 mL). Add Triethylamine (1.52 g, 15.0 mmol, 1.5 equiv).
  - Alternative: Use Pyridine (10 mL) as both solvent and base if solubility in DCM is poor.
- Addition: Cool the solution to 0 °C (ice bath). Add 3,5-dimethoxybenzoyl chloride (2.20 g, 11.0 mmol, 1.1 equiv) dropwise (dissolved in 5 mL DCM if solid).
- Reaction: Remove the ice bath and allow the mixture to stir at RT for 3–6 hours. Monitor by TLC (Ethyl Acetate/Hexane 1:1).
- Quench: Add water (20 mL) to hydrolyze excess acid chloride.
- Extraction (if using DCM): Separate the organic layer. Wash with 1M HCl (20 mL) to remove excess amine/pyridine, followed by saturated

  (20 mL) and brine.
- Purification:
  - Evaporate the solvent.[1][2]
  - Recrystallize the crude solid from Ethanol or an Ethanol/Water mixture.
  - Alternative: If high purity is required (>99%), perform column chromatography (Silica gel, Gradient: 0-5% Methanol in DCM).

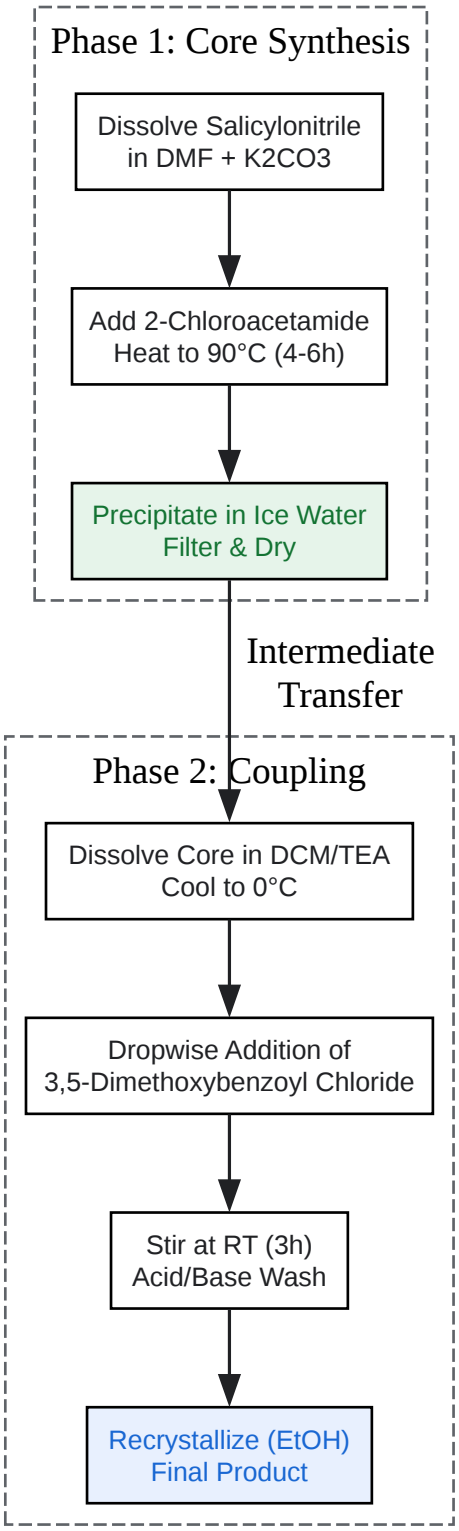
Quantitative Data Summary

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Parameter	Phase 1 (Core Synthesis)	Phase 2 (Acylation)
Limiting Reagent	2-Hydroxybenzonitrile	3-Aminobenzofuran-2-carboxamide
Stoichiometry	1.0 : 1.2 (Halide) : 2.0 (Base)	1.0 : 1.1 (Acid Chloride) : 1.5 (Base)
Temperature	80–90 °C	0 °C RT
Time	4–6 Hours	3–6 Hours
Solvent System	DMF (Polar Aprotic)	DCM or Pyridine
Typical Yield	75–85%	80–90%

Experimental Workflow Diagram

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Caption: Step-by-step experimental workflow from starting materials to purified final compound.

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Analytical Validation (Self-Validating System)

To ensure the protocol was successful, verify the following spectral markers.

1. Proton NMR (

NMR, DMSO-

):

- Amide Protons: Look for two distinct amide signals. The primary amide (

) usually appears as two broad singlets around

  7.5–8.0 ppm. The secondary amide (

) from the coupling will appear downfield, typically

  10.0–12.0 ppm.
- Methoxy Groups: A strong singlet integrating for 6 protons around

  3.8 ppm (from the 3,5-dimethoxybenzoyl moiety).
- Benzofuran Core: Aromatic protons in the

  7.2–8.0 ppm region.

2. Mass Spectrometry (ESI-MS):

- Calculate Exact Mass:

  340.11.
- Observe

  peak at m/z 341.1.
- Observe

  peak at m/z 363.1.

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